

# Methyl 4-ethylbenzoate: A Technical Review for Researchers

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## Compound of Interest

Compound Name: **Methyl 4-ethylbenzoate**

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An In-depth Guide to the Synthesis, Properties, and Applications of a Key Benzoate Ester

**Methyl 4-ethylbenzoate** is an aromatic ester with applications in the fragrance industry and as an intermediate in organic synthesis.<sup>[1]</sup> This technical guide provides a comprehensive review of the available literature on **methyl 4-ethylbenzoate**, focusing on its chemical and physical properties, synthesis, and known applications. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields.

## Core Chemical and Physical Properties

**Methyl 4-ethylbenzoate** is a colorless to light yellow liquid with the molecular formula  $C_{10}H_{12}O_2$  and a molecular weight of 164.20 g/mol.<sup>[1][2]</sup> It is characterized by its stability and distinct aromatic properties.<sup>[1]</sup> The compound is soluble in organic solvents and has limited solubility in water.

Table 1: Physical and Chemical Properties of **Methyl 4-ethylbenzoate**

Property	Value	Reference(s)
CAS Number	7364-20-7	<a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	164.20 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	238.2°C at 760 mmHg	<a href="#">[1]</a>
Appearance	Light yellow liquid	<a href="#">[1]</a>
Purity	97.5-100%	<a href="#">[1]</a>

## Synthesis of Methyl 4-ethylbenzoate

The primary method for synthesizing **methyl 4-ethylbenzoate** is through the Fischer esterification of 4-ethylbenzoic acid with methanol in the presence of an acid catalyst. Other potential, though less detailed in the literature, synthetic routes include the reaction of methyl 4-chlorobenzoate with ethylmagnesium bromide and diethylzinc.[\[3\]](#)

## Experimental Protocol: Fischer Esterification

The following is a detailed methodology for the synthesis of **methyl 4-ethylbenzoate** based on established Fischer esterification procedures.

### Materials:

- 4-ethylbenzoic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Diethyl ether
- Saturated sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Saturated sodium chloride (NaCl) solution (brine)

- Anhydrous magnesium sulfate ( $MgSO_4$ ) or sodium sulfate ( $Na_2SO_4$ )
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and other standard laboratory glassware
- Heating mantle or water bath
- Rotary evaporator

#### Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 4-ethylbenzoic acid in an excess of anhydrous methanol.
- Catalyst Addition: Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Reflux: Attach a reflux condenser to the flask and heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Workup: After the reaction is complete, allow the mixture to cool to room temperature.
- Extraction: Transfer the cooled mixture to a separatory funnel. Add diethyl ether to extract the **methyl 4-ethylbenzoate**.
- Washing: Wash the organic layer sequentially with water, saturated sodium bicarbonate solution to neutralize the excess acid, and finally with brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Solvent Removal: Filter off the drying agent and remove the diethyl ether using a rotary evaporator to yield the crude **methyl 4-ethylbenzoate**.

- Purification: The crude product can be further purified by distillation under reduced pressure.



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**Figure 1:** Synthesis and Purification Workflow for **Methyl 4-ethylbenzoate**.

## Spectroscopic Data

Detailed experimental spectroscopic data for **methyl 4-ethylbenzoate** is not widely available in the reviewed literature. However, mass spectrometry data is available.

Table 2: Mass Spectrometry Data for **Methyl 4-ethylbenzoate**

m/z	Interpretation
164	Molecular ion [M] <sup>+</sup>
133	[M - OCH <sub>3</sub> ] <sup>+</sup>
105	[M - OCH <sub>3</sub> - CO] <sup>+</sup>

Note: This data is based on fragmentation patterns and may not represent a full experimental spectrum.

## Applications

**Methyl 4-ethylbenzoate** serves as a valuable intermediate in organic synthesis, particularly in the production of pharmaceuticals and other fine chemicals.<sup>[1]</sup> Its pleasant and long-lasting scent also makes it a component in the fragrance industry for use in perfumes and other scented products.<sup>[1]</sup> It is also used as a research chemical.<sup>[4]</sup>

## Signaling Pathways

There is no information available in the reviewed literature to suggest that **methyl 4-ethylbenzoate** is directly involved in any biological signaling pathways. Its primary roles are as a synthetic building block and a fragrance component.

## Conclusion

**Methyl 4-ethylbenzoate** is a useful aromatic ester with established applications in the chemical and fragrance industries. While its physical and chemical properties are documented, there is a notable lack of comprehensive, publicly available spectroscopic data, particularly NMR and IR spectra. The synthesis of **methyl 4-ethylbenzoate** is straightforward, primarily relying on the Fischer esterification of 4-ethylbenzoic acid. Further research into the applications and biological activity of this compound could reveal new opportunities for its use in drug development and materials science.

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